

Comprehensive Technical Guide to gem-Dibromononane: Structural Properties, Molecular Weight, and Synthetic Applications

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Compound of Interest

Compound Name: 1,1-Dibromononane

CAS No.: 62168-27-8

Cat. No.: B14549574

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Executive Summary

In advanced organic synthesis and drug development, geminal dihalides (gem-dihalides) serve as indispensable intermediates for carbon-carbon bond formation, alkyne homologation, and the generation of reactive carbenoids. gem-Dibromononane represents a specific class of these compounds, characterized by a nine-carbon aliphatic backbone with two bromine atoms localized on the same carbon atom.

This whitepaper provides an in-depth technical analysis of gem-dibromononane, focusing on its structural isomerism, exact molecular weight calculations, and field-proven synthetic methodologies. By detailing the causality behind specific reagent choices and providing self-validating experimental protocols, this guide serves as an authoritative resource for synthetic chemists and drug development professionals leveraging these intermediates for complex organometallic insertions.

Chemical Structure, Isomerism, and Molecular Weight

The term gem-dibromononane refers to a family of constitutional isomers with the general molecular formula $C_9H_{18}Br_2$. The positioning of the geminal bromines dictates both the physical properties and the synthetic utility of the molecule.

Exact Molecular Weight Calculation

Regardless of the isomeric form, the molecular weight remains constant and is calculated based on standard atomic weights^[1]:

- Carbon (C): 9 atoms $\times$ 12.011 g/mol = 108.099 g/mol
- Hydrogen (H): 18 atoms $\times$ 1.008 g/mol = 18.144 g/mol
- Bromine (Br): 2 atoms $\times$ 79.904 g/mol = 159.808 g/mol
- Total Molecular Weight: 286.05 g/mol ^[1]

(Note: Due to the nearly 1:1 natural isotopic abundance of ^{79}Br and ^{81}Br , mass spectrometry of this compound will yield a distinct M, M+2, and M+4 triplet peak pattern centered around the exact mass of 283.98 Da for the $^{79}Br_2$ isotopologue).

Structural Isomers and Quantitative Data

The two most synthetically relevant isomers are **1,1-dibromononane** (a terminal gem-dihalide) and **2,2-dibromononane** (an internal gem-dihalide). These must not be confused with non-geminal isomers like 1,9-dibromononane, which is a terminal cross-linking agent rather than a carbenoid precursor^[2].

Table 1: Physicochemical Properties of Key gem-Dibromononane Isomers

Property	1,1-Dibromononane	2,2-Dibromononane	1,9-Dibromononane (Non-gem Ref)
Structural Class	Terminal gem-dihalide	Internal gem-dihalide	Terminal di-primary halide
Molecular Formula	C ₉ H ₁₈ Br ₂	C ₉ H ₁₈ Br ₂	C ₉ H ₁₈ Br ₂
Molecular Weight	286.05 g/mol	286.05 g/mol	286.05 g/mol
CAS Registry Number	62168-27-8[3]	N/A (CID 13301585) [1]	4549-33-1[2]
Primary Precursor	Nonanal (Aldehyde)	2-Nonanone (Ketone)	1,9-Nonanediol
Primary Utility	Terminal Alkynes, Carbenoids	Internal Alkynes	Polymer Cross-linking

Visualizing Structural Logic and Synthetic Pathways

To conceptualize the divergent applications of these isomers, the following logical relationship diagram maps the structural classification to their respective downstream synthetic utilities.

Caption: Structural classification and divergent synthetic applications of gem-dibromononane isomers.

Experimental Workflows: Synthesis of 1,1-Dibromononane

The synthesis of gem-dibromides from carbonyls requires careful reagent selection to avoid side reactions. While phosphorus tribromide (PBr₃) is a common brominating agent, its use with aldehydes often leads to unwanted α -bromination or acid-catalyzed aldol condensations due to the generation of highly acidic HBr.

To ensure high chemoselectivity and yield, the preferred methodology utilizes a triphenyl phosphite-bromine complex [(PhO)₃P/Br₂]. This forms a bulky, mild dibromotriphenoxyposphorane intermediate that selectively activates the carbonyl oxygen[4].

Step-by-Step Self-Validating Protocol

This protocol is designed as a self-validating system, incorporating visual and chemical checkpoints to ensure reaction integrity.

Reagents Required:

- Nonanal (1.0 equiv)
- Triphenyl phosphite, (PhO)₃P (1.1 equiv)
- Bromine, Br₂ (1.1 equiv)
- Anhydrous Dichloromethane (CH₂Cl₂)

Procedure:

- **Complex Formation:** In a flame-dried, nitrogen-purged round-bottom flask, dissolve (PhO)₃P (1.1 equiv) in anhydrous CH₂Cl₂. Cool the system to -20 °C using a dry ice/ethylene glycol bath.
 - **Causality:** The inert atmosphere prevents the hydrolysis of the moisture-sensitive phosphorane intermediate. Cooling strictly controls the exothermic nature of the subsequent halogenation.
- **Bromine Addition:** Add Br₂ (1.1 equiv) dropwise via a pressure-equalizing dropping funnel.
 - **Validation Checkpoint:** The deep red color of the Br₂ will rapidly dissipate as it reacts to form the dibromotriphenoxyphosphorane complex. A persistent, faint yellow/orange tint indicates the complete consumption of the phosphite and the successful generation of the active reagent.
- **Aldehyde Addition:** Slowly add nonanal (1.0 equiv) to the chilled solution. Remove the cooling bath and allow the reaction to gradually warm to 0 °C over 1 hour^[4].
 - **Validation Checkpoint:** Monitor the reaction via Thin Layer Chromatography (TLC) using a 9:1 Hexanes/Ethyl Acetate eluent. The disappearance of the UV-active/stainable nonanal spot confirms full conversion.

- Quenching & Workup: Pour the reaction mixture into an equal volume of saturated aqueous NaHCO_3 and stir vigorously for 15 minutes.
 - Causality: The basic quench neutralizes any trace HBr generated from minor side reactions, preventing the acid-catalyzed degradation of the newly formed **1,1-dibromononane**.
- Purification: Extract the aqueous layer with CH_2Cl_2 (3x). Dry the combined organic layers over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure. Purify the crude oil via silica gel flash chromatography using 100% hexanes.
 - Validation Checkpoint: **1,1-dibromononane** is highly non-polar and will elute rapidly near the solvent front, cleanly separating from the highly polar triphenyl phosphate byproduct retained on the column.

Applications in Drug Development: Carbenoid Insertions

In advanced drug development, **1,1-dibromononane** is not merely an end-product but a critical intermediate for constructing complex pharmacophores. A primary application is the generation of lithium carbenoids for organometallic co-cyclisation.

Research conducted at the University of Southampton demonstrated the utility of **1,1-dibromononane** in synthesizing rigid bicyclo[3.3.0]octane frameworks[4]. These structures serve as highly specific templates for structure-activity relationship (SAR) studies targeting human orphan nuclear receptors, specifically LRH-1 and SF-1, which are implicated in metabolic diseases and oncology[4].

By treating **1,1-dibromononane** with *n*-butyllithium (*n*-BuLi) at $-78\text{ }^\circ\text{C}$, a halogen-metal exchange occurs, generating a highly reactive 1-bromo-1-lithiononane carbenoid. This species seamlessly inserts into zirconacycles, driving the homologation and ring-expansion required to build these complex bicyclic drugs[4].

Caption: Workflow detailing the synthesis of **1,1-dibromononane** and its application in carbenoid insertion.

References

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